

"trans-4-Isopropylcyclohexanecarboxylic acid" safety and handling

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Compound of Interest

trans-4-
Compound Name: *Isopropylcyclohexanecarboxylic*
acid

Cat. No.: B032055

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An In-depth Technical Guide to the Safe Handling of **trans-4-Isopropylcyclohexanecarboxylic Acid**

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency management of **trans-4-Isopropylcyclohexanecarboxylic acid** (CAS RN: 7077-05-6). As an intermediate in the synthesis of therapeutic agents like Nateglinide, its proper handling is paramount to ensuring laboratory safety and experimental integrity.^{[1][2]} This guide moves beyond mere procedural lists to explain the scientific rationale behind safety protocols, fostering a culture of informed caution.

Physicochemical Properties and Hazard Identification

Understanding the fundamental properties of a compound is the first step in a robust safety assessment. **trans-4-Isopropylcyclohexanecarboxylic acid** is a white to off-white crystalline solid.^[3] Its key physical and chemical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O ₂	PubChem[4], TCI
Molecular Weight	170.25 g/mol	PubChem[4], TCI
Melting Point	94 - 98 °C	TCI, ChemicalBook[5]
Boiling Point	~263.8 °C (Predicted)	ChemicalBook[5][6]
Density	~0.996 g/cm ³ (Predicted)	ChemicalBook[3][5]
Solubility	Slightly soluble in DMSO and Methanol	ChemicalBook[2][5]
Storage Temp.	Room Temperature, Sealed in Dry Conditions	ChemicalBook[2][5]

GHS Classification and Risk Assessment

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. Based on aggregated data from multiple suppliers and databases, **trans-4-Isopropylcyclohexanecarboxylic acid** is consistently classified as an irritant.[4]

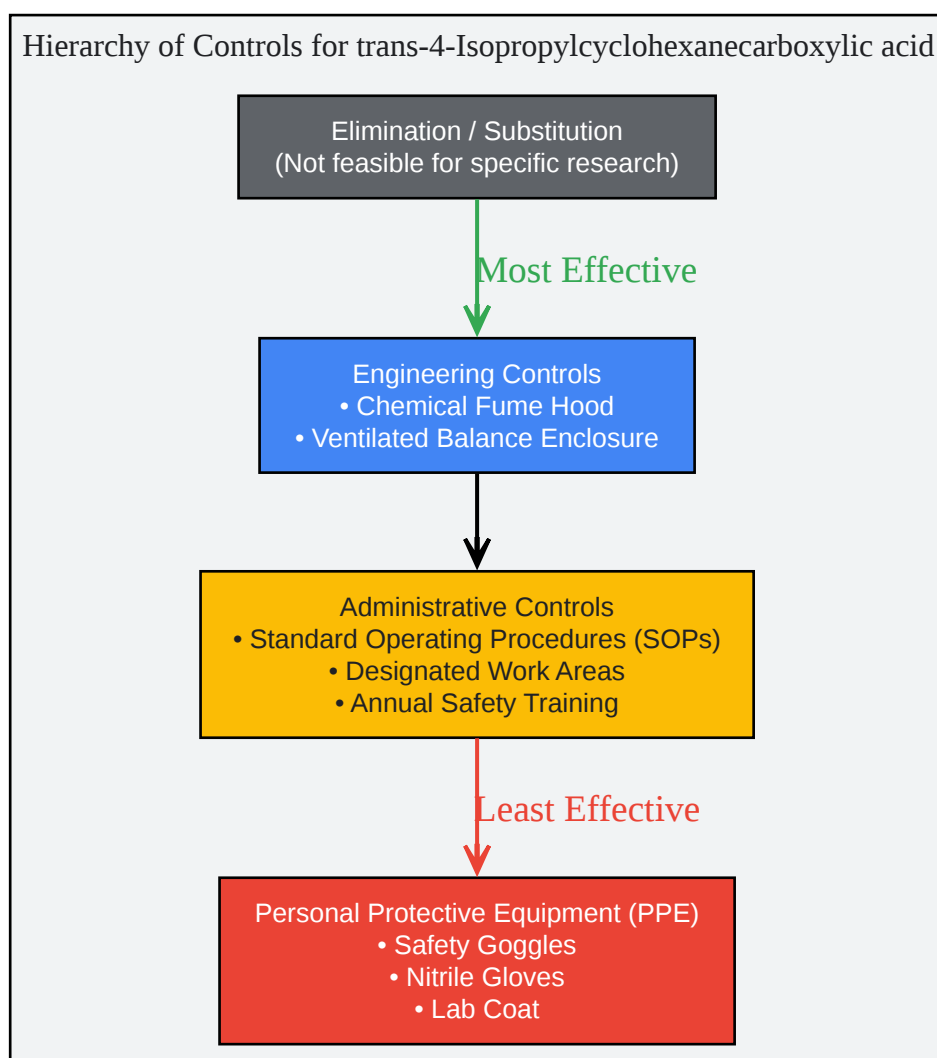
Hazard Class	GHS Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation

Source: ECHA C&L Inventory via PubChem, Tokyo Chemical Industry.[4]

The primary risks associated with this compound are direct contact with the skin and eyes. As a solid powder, inhalation of dust particles, particularly during weighing and transfer operations, also presents a potential route of exposure that could lead to respiratory tract irritation.[7]

The Hierarchy of Controls: A Systematic Approach to Safety

Effective safety management relies on a multi-layered approach known as the hierarchy of controls. This framework prioritizes the most effective and reliable control measures over less effective ones. Personal Protective Equipment (PPE), while essential, is considered the last line of defense.



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Caption: Hierarchy of controls applied to handling the solid compound.

Exposure Controls and Personal Protective Equipment (PPE)

Based on the hazard assessment, specific controls are required to minimize exposure.

- **Engineering Controls:** All weighing and transfer operations involving the solid powder should be conducted within a chemical fume hood or a ventilated balance enclosure. This is the primary method to prevent the generation and inhalation of airborne dust.[\[7\]](#)[\[8\]](#)
- **Personal Protective Equipment (PPE):** PPE is not a substitute for engineering controls but is essential to protect from direct contact.[\[9\]](#)
 - **Eye and Face Protection:** Chemical safety goggles meeting ANSI Z87.1 standards are mandatory to protect against dust particles and potential splashes.[\[10\]](#)
 - **Skin Protection:** A standard laboratory coat should be worn and kept buttoned.[\[11\]](#) Chemical-resistant gloves are required. Disposable nitrile gloves provide adequate short-term protection and should be inspected before use and changed immediately upon contamination.[\[10\]](#)[\[12\]](#)
 - **Respiratory Protection:** If engineering controls are not available or insufficient to control dust, a NIOSH-approved particulate respirator (e.g., N95) may be necessary.[\[8\]](#)[\[11\]](#) Respirator use requires a formal institutional program, including fit-testing and training.[\[10\]](#)

Safe Handling and Storage Protocols

Adherence to strict protocols is critical for preventing incidents.

Protocol for Safe Weighing and Handling

- **Preparation:** Don all required PPE (safety goggles, lab coat, nitrile gloves).
- **Designated Area:** Confirm the chemical fume hood or ventilated enclosure is operational. Designate a specific area for handling the compound to contain any potential spills.
- **Transfer:** Use a spatula or powder funnel to carefully transfer the solid from its stock container to a tared weigh boat or vessel. Avoid any actions that could generate dust, such

as dropping or rapid scooping.

- **Cleaning:** After transfer, gently tap tools on the receiving vessel to dislodge any remaining powder. Clean the spatula and work surface with a solvent-dampened wipe.
- **Sealing:** Tightly seal the primary container immediately after use.
- **Disposal:** Dispose of contaminated gloves and wipes in the appropriate chemical waste stream.
- **Hygiene:** Wash hands thoroughly with soap and water after the procedure is complete, even after removing gloves.^[8]

Storage Requirements

Proper storage is crucial for maintaining chemical stability and preventing hazardous interactions.

- **Compatibility:** Store **trans-4-Isopropylcyclohexanecarboxylic acid** away from incompatible materials. As a carboxylic acid, it must be segregated from bases, oxidizing agents, and reactive metals.^{[13][14]} Storing acids and bases in the same cabinet can lead to violent reactions and the release of hazardous fumes.
- **Conditions:** Keep the container tightly closed and store in a cool, dry, and well-ventilated area away from heat or direct sunlight.^{[5][12][14]}
- **Labeling:** Ensure all containers are clearly labeled with the full chemical name and associated hazards.^{[12][15]}

Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or spill.

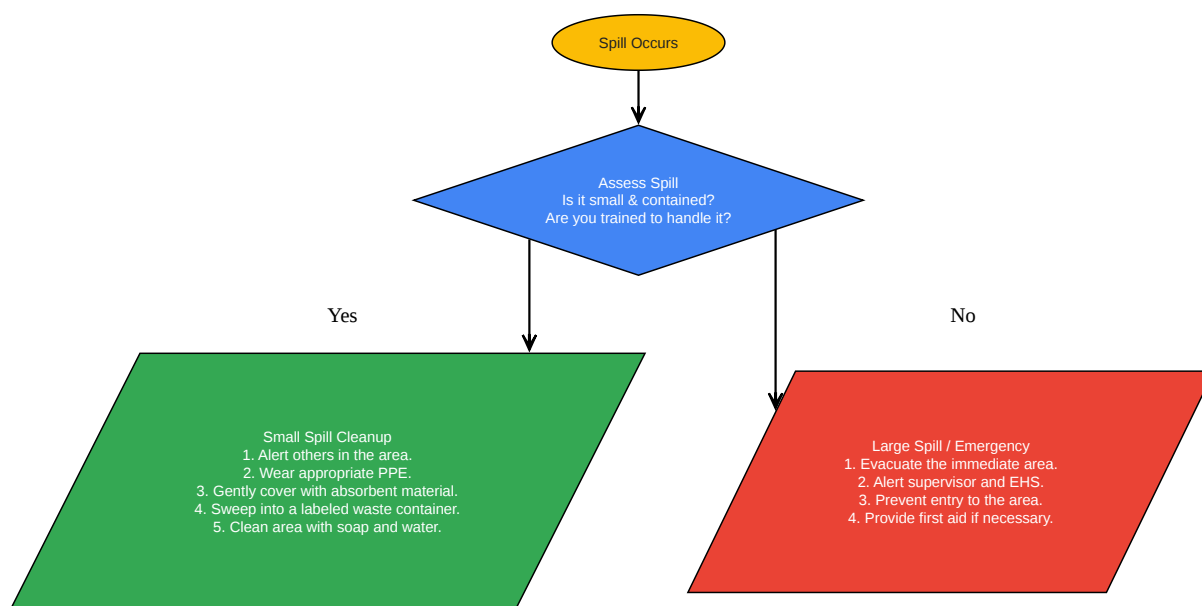
First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[7]

- Skin Contact: Remove contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water. If skin irritation occurs, seek medical advice.[7]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek medical attention.[7]
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek medical attention.[8]

Spill Response

The response to a spill depends on its scale. The following decision tree outlines the general workflow.



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Caption: Decision workflow for responding to a chemical spill.

For a small spill of this solid, avoid dry sweeping, which can aerosolize the powder. Instead, gently cover the spill with an inert absorbent material, then carefully sweep the mixture into a designated chemical waste container.^[8]

Toxicological and Ecological Information

While comprehensive toxicological data for this specific compound is not extensively published, its classification as a skin and eye irritant indicates its potential to cause local tissue damage upon contact.^[4] The toxicological properties have not been thoroughly investigated. As a standard practice for all laboratory chemicals, exposure should be minimized. Information on its environmental fate is limited, and disposal should follow all local, state, and federal regulations to prevent environmental release. Dispose of the substance and its container to an approved waste disposal plant.^[7]

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